

(1H-Indazol-3-YL)methylamine hydrochloride

chemical structure and IUPAC name

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Compound of Interest

Compound Name: (1H-Indazol-3-YL)methylamine hydrochloride

Cat. No.: B569668

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An In-depth Technical Guide to (1H-Indazol-3-YL)methylamine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, IUPAC nomenclature, and available physicochemical properties of **(1H-Indazol-3-YL)methylamine hydrochloride**. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, offering a concise summary of key technical data.

Chemical Structure and IUPAC Name

The chemical structure of **(1H-Indazol-3-YL)methylamine hydrochloride** is characterized by an indazole ring system substituted at the 3-position with a methylamine group, which is protonated to form the hydrochloride salt.

IUPAC Name: (1H-indazol-3-yl)methanamine hydrochloride[1]

The structure is depicted in the diagram below, generated using the DOT language.

Caption: Chemical structure of (1H-indazol-3-yl)methanamine hydrochloride.

Physicochemical Properties

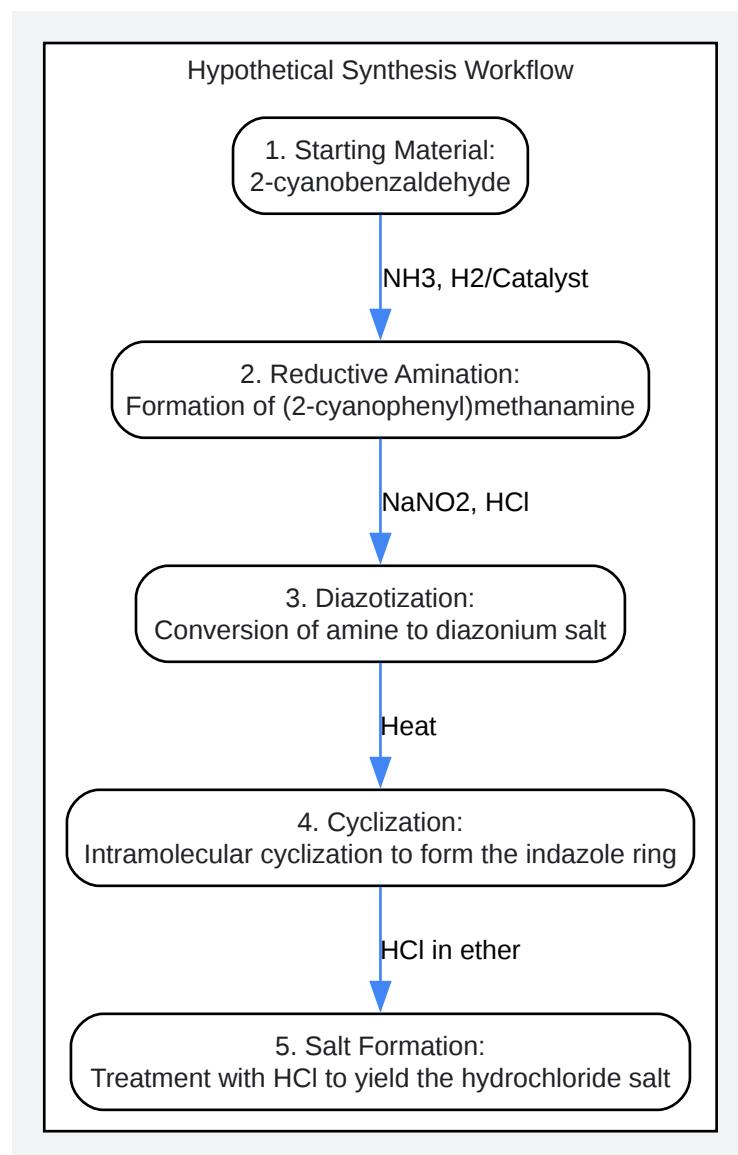
A summary of the available quantitative data for **(1H-Indazol-3-YL)methylamine hydrochloride** is presented in the table below. This information is crucial for understanding the compound's characteristics for experimental design and drug development purposes.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ ClN ₃	[2]
Molecular Weight	183.64 g/mol	[2]
Melting Point	253-255 °C	[2]
Form	Solid	[2]
CAS Number	117891-16-4	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis of **(1H-Indazol-3-YL)methylamine hydrochloride** are not readily available in the public domain. However, the synthesis of indazole derivatives typically follows established organic chemistry principles. A plausible synthetic approach, based on general knowledge of indazole synthesis, is outlined below. This should be considered a theoretical workflow and would require laboratory optimization.

A common route to 3-substituted indazoles involves the cyclization of ortho-substituted phenylhydrazines or related precursors. For the target molecule, a potential synthetic pathway could start from 2-acetylbenzonitrile.



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Caption: A logical workflow for a possible synthesis of (1*H*-indazol-3-yl)methanamine hydrochloride.

Disclaimer: This proposed synthetic route is illustrative. Researchers should consult specialized literature and perform appropriate safety and feasibility assessments before attempting any chemical synthesis.

While a specific, detailed experimental protocol for the synthesis of **(1*H*-Indazol-3-yl)methylamine hydrochloride** could not be located in the searched literature, the synthesis of related indazole compounds often involves the cyclization of substituted anilines or

benzonitriles. For instance, the synthesis of 1H-indazole-3-amine derivatives has been reported starting from 5-bromo-2-fluorobenzonitrile, which is refluxed with hydrazine hydrate.[3] Further modifications can then be carried out on the resulting indazole core. The preparation of 3-methyl-1H-indazole has been described via the diazotization of 2-aminoacetophenone followed by reduction and cyclization.[4] These general methods suggest that a multi-step synthesis starting from an appropriately substituted benzene derivative would be a viable approach.

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